

Application Note: Measuring the Photoluminescence Quantum Yield of DCJTB

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Compound of Interest

Compound Name: *Dcjtb*

Cat. No.: *B3028396*

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Introduction

DCJTB (4-(dicyanomethylene)-2-tert-butyl-6-(1,1,7,7-tetramethyljulolidin-4-yl-vinyl)-4H-pyran) is a widely utilized fluorescent dye, particularly as a red dopant in organic light-emitting diodes (OLEDs) due to its high photoluminescence and excellent color purity.^[1] The photoluminescence quantum yield (PLQY) is a critical parameter for characterizing the efficiency of fluorescent materials, representing the ratio of photons emitted to photons absorbed.^[2] An accurate and reliable measurement of the PLQY of **DCJTB** is essential for optimizing device performance and for the fundamental understanding of its photophysical properties.

This application note provides detailed protocols for measuring the absolute PLQY of **DCJTB** in both solution and thin-film formats using an integrating sphere-based fluorescence spectrometer. The absolute method is a direct and accurate technique that captures all emitted light from the sample, providing a more reliable measurement compared to relative methods that rely on a standard of known quantum yield.^{[2][3]}

Data Presentation

The photoluminescence quantum yield of **DCJTB** is highly dependent on its environment, such as the solvent polarity and its concentration in a solid-state matrix. The following tables summarize the reported PLQY values for **DCJTB** under various conditions.

Table 1: Photoluminescence Quantum Yield of **DCJTb** in Various Solvents

Solvent	Quantum Yield (%)
Dichloromethane (DCM)	81.3[4]
Chloroform (CHCl ₃)	61.8[4]
Ether-Methanol (7:3 ratio)	32.3[4]
Methanol (MeOH)	19.9[4]

Table 2: Photoluminescence Quantum Yield of **DCJTb** in Thin Films

Host Matrix	DCJTb Concentration	Film Thickness (μm)	Quantum Yield (%)
Polyvinyl Butyral (PVB)	1 mg / 10 mL DCM	-	~75[5]
Polyvinyl Butyral (PVB)	3 mg / 10 mL DCM	-	~83[5]
Polyvinyl Butyral (PVB)	5 mg / 10 mL DCM	-	84.8[4][5]
Polyvinyl Butyral (PVB)	7 mg / 10 mL DCM	-	~78[5]
Polyvinyl Butyral (PVB)	9 mg / 10 mL DCM	-	~72[5]
PMMA	Not Specified	1.36	59.09[6]
PMMA	Not Specified	1.93	Not Specified
PMMA	Not Specified	2.80	Not Specified
PMMA	Not Specified	4.00	51.91[6]

Experimental Protocols

The following protocols describe the measurement of the absolute photoluminescence quantum yield of **DCJTB** in solution and as a thin film using a fluorescence spectrometer equipped with an integrating sphere.

Materials and Equipment

- **DCJTB** powder (>98.0% purity)
- Solvents: Spectroscopic grade Dichloromethane (DCM), Chloroform (CHCl_3), Methanol (MeOH), etc.
- Host Polymer: Poly(methyl methacrylate) (PMMA) or Polyvinyl Butyral (PVB)
- Substrates: Quartz or glass slides
- Volumetric flasks and pipettes
- Analytical balance
- Ultrasonic bath
- Spin coater
- Fluorescence spectrometer with an integrating sphere accessory
- Cuvettes (quartz, 4-sided clear for fluorescence)
- Nitrogen or argon gas (for drying)

Protocol for Measuring PLQY of DCJTB in Solution

3.2.1. Solution Preparation

- **Stock Solution:** Prepare a stock solution of **DCJTB** in the desired solvent (e.g., DCM) at a concentration of 1 mg/mL. Ensure the **DCJTB** is fully dissolved, using an ultrasonic bath if necessary.
- **Working Solution:** Prepare a dilute working solution from the stock solution. The absorbance of the working solution at the excitation wavelength should be between 0.02 and 0.05 to

minimize re-absorption effects. A typical concentration is in the range of 1-10 μM .

3.2.2. PLQY Measurement

- Instrument Setup:
 - Install the integrating sphere into the sample compartment of the fluorescence spectrometer.
 - Allow the light source (typically a Xenon lamp) to stabilize for at least 30 minutes.
 - Set the excitation wavelength. For **DCJTB** in THF, the absorption maximum is 502 nm.^[1] Excite at a wavelength where the absorbance is approximately 0.05.
 - Set the emission wavelength range to cover the entire fluorescence spectrum of **DCJTB** (e.g., 520 nm to 800 nm). The fluorescence maximum for **DCJTB** in THF is 602 nm.^[1]
 - Set the excitation and emission slit widths (e.g., 5 nm).
- Blank Measurement (Reference):
 - Fill a clean cuvette with the pure solvent used to prepare the **DCJTB** solution.
 - Place the cuvette in the sample holder inside the integrating sphere.
 - Acquire the spectrum. This measurement captures the scattered excitation light from the solvent and cuvette (S_0).
- Sample Measurement:
 - Remove the blank cuvette and place the cuvette containing the **DCJTB** solution in the sample holder.
 - Acquire the spectrum under the identical conditions as the blank measurement. This measurement will show a peak from the scattered excitation light (S_1) and the fluorescence emission from the sample (S_2).
- Data Analysis:

- The instrument software will calculate the integrated areas of the scattered excitation peak for the blank (A_0) and the sample (A_1), and the integrated area of the fluorescence emission of the sample (A_2).
- The photoluminescence quantum yield (Φ) is calculated using the following formula: $\Phi = A_2 / (A_0 - A_1)$

Protocol for Measuring PLQY of DCJTB Thin Films

3.3.1. Thin Film Preparation

- **Solution Preparation:** Prepare a solution of **DCJTB** and the host polymer (e.g., PVB or PMMA) in a suitable solvent (e.g., DCM). For example, dissolve 5 mg of **DCJTB** and 100 mg of PVB in 10 mL of DCM.
- **Substrate Cleaning:** Thoroughly clean the quartz or glass substrates by sonicating in a sequence of deionized water, acetone, and isopropanol, and then dry with a stream of nitrogen gas.
- **Spin Coating:**
 - Place a cleaned substrate on the spin coater chuck.
 - Dispense the **DCJTB**/polymer solution onto the substrate.
 - Spin coat at a desired speed (e.g., 1000-3000 rpm) for a set time (e.g., 30-60 seconds) to achieve a uniform thin film. The film thickness can be controlled by varying the solution concentration and spin speed.
 - Anneal the film on a hotplate at a moderate temperature (e.g., 60-80 °C) for a few minutes to remove any residual solvent.

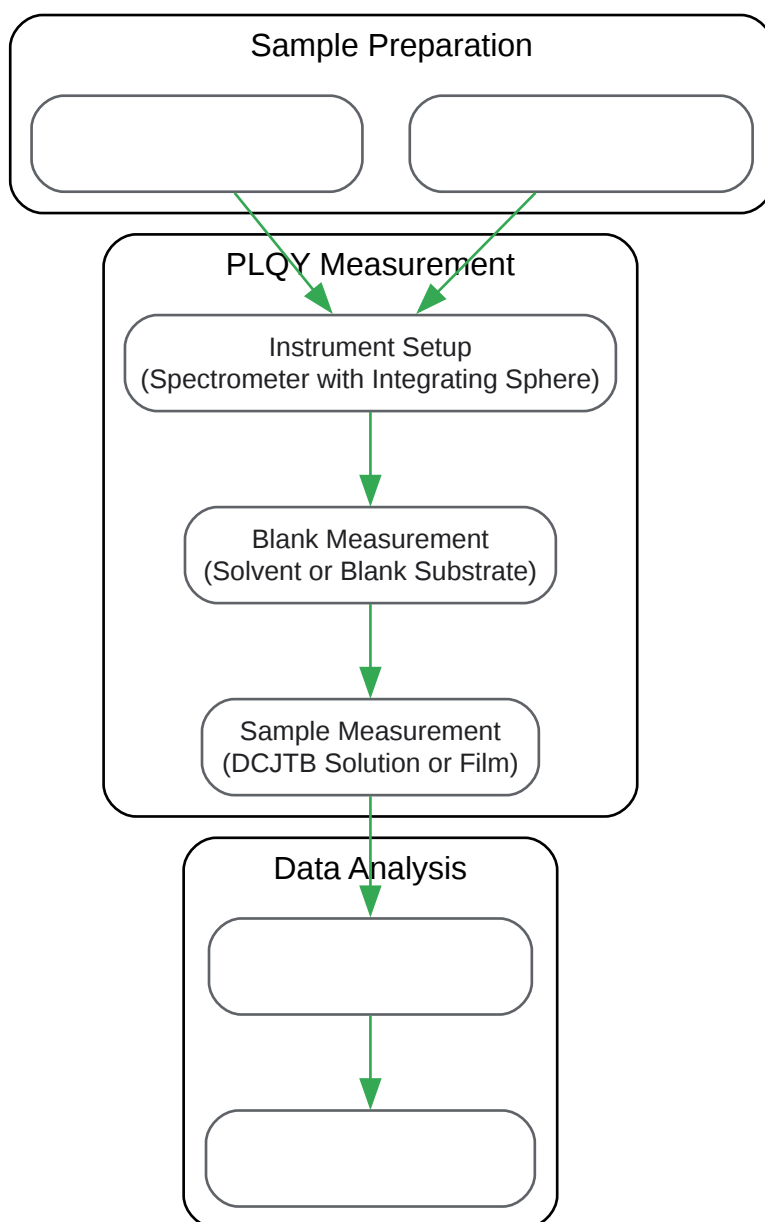
3.3.2. PLQY Measurement

- **Instrument Setup:**
 - Use the same instrument setup as for the solution measurement, but with a solid sample holder.

- Blank Measurement (Reference):
 - Mount a blank substrate (identical to the one used for the thin film) in the sample holder within the integrating sphere.
 - Acquire the spectrum of the scattered excitation light (S_0).
- Sample Measurement:
 - Replace the blank substrate with the **DCJTB** thin film sample.
 - Acquire the spectrum under the same conditions. This will show the scattered excitation light (S_1) and the fluorescence emission from the film (S_2).
- Data Analysis:
 - Calculate the PLQY using the same formula as for the solution measurement: $\Phi = A_2 / (A_0 - A_1)$

Mandatory Visualizations

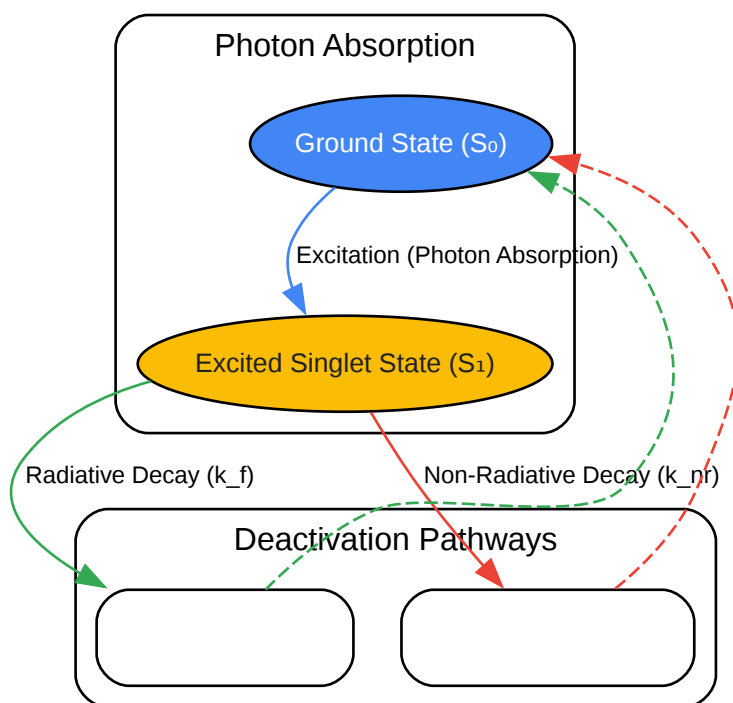
Experimental Workflow for Absolute PLQY Measurement



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Caption: Workflow for absolute PLQY measurement of **DCJTb**.

Signaling Pathway Analogy: From Photon Absorption to Emission



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Caption: Energy level diagram for **DCJTB** fluorescence.

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